

# Navigating the Safe Disposal of (S)-JQ-35: A Procedural Guide

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## Compound of Interest

Compound Name: (S)-JQ-35

Cat. No.: B608253

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For researchers and scientists in the field of drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **(S)-JQ-35**, a BET bromodomain inhibitor. Adherence to these guidelines is critical due to the compound's potential environmental hazards.

## Core Disposal Principles

The safety data sheet (SDS) for **(S)-JQ-35** explicitly states that it is "very toxic to aquatic life with long lasting effects"[1]. Therefore, the primary principle for its disposal is to prevent its release into the environment[1]. The compound must be treated as hazardous chemical waste and disposed of through an approved waste disposal facility[1].

## Step-by-Step Disposal Protocol

- Waste Segregation:
  - Designate a specific, clearly labeled, and sealed waste container for **(S)-JQ-35** and any materials contaminated with it. This includes unused compound, solutions, contaminated personal protective equipment (PPE) such as gloves and lab coats, and any labware (e.g., pipette tips, vials) that has come into contact with the substance.
- Handling Spills:

- In the event of a spill, it is crucial to collect the spillage immediately<sup>[1]</sup>.
- Use an appropriate absorbent material for liquid spills.
- Carefully sweep up solid spills, avoiding dust generation.
- All materials used for cleanup must be placed in the designated hazardous waste container.
- Container Management:
  - Ensure the waste container is kept tightly sealed when not in use and is stored in a cool, well-ventilated area away from incompatible materials such as strong acids, alkalis, and oxidizing agents<sup>[1]</sup>.
- Final Disposal:
  - The container of **(S)-JQ-35** waste must be disposed of through an approved and licensed hazardous waste disposal company<sup>[1]</sup>.
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for collection and disposal in accordance with local, state, and federal regulations. Do not attempt to dispose of **(S)-JQ-35** down the drain or in regular trash.

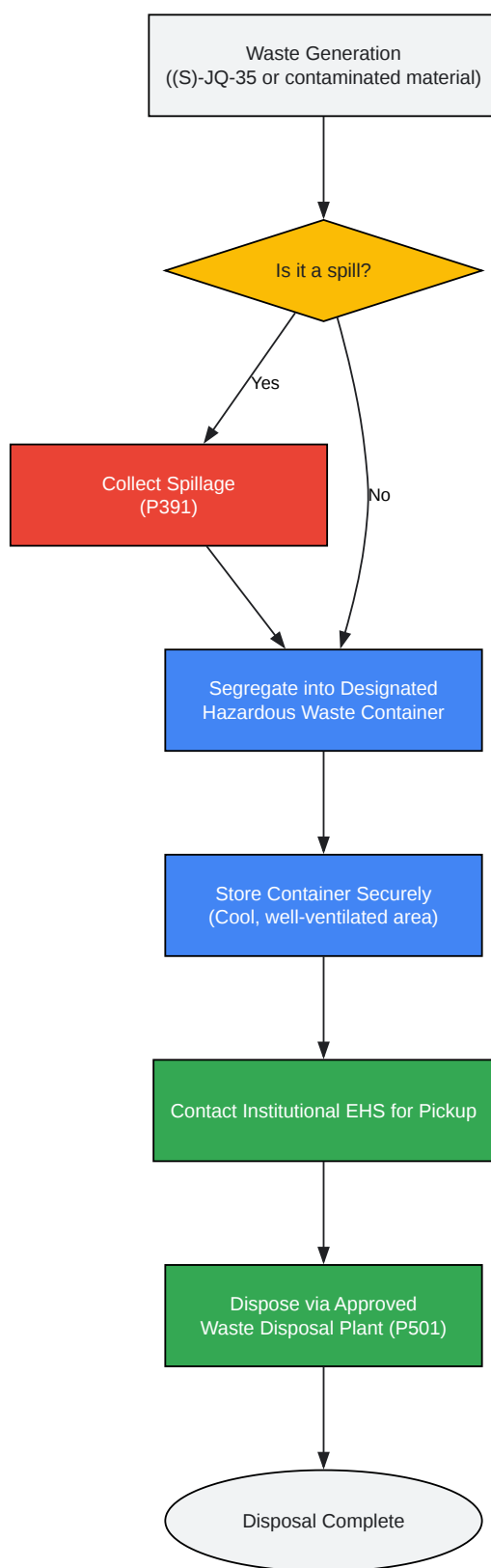
## Quantitative Data Summary

While specific quantitative limits for the disposal of **(S)-JQ-35** are not readily available in the provided search results, the following table summarizes its key hazard and disposal information.

Parameter	Value/Instruction	Source
GHS Hazard Statement	H410: Very toxic to aquatic life with long lasting effects	[1]
GHS Precautionary Statement (Disposal)	P501: Dispose of contents/ container to an approved waste disposal plant	[1]
Environmental Precaution	P273: Avoid release to the environment	[1]
Spill Response	P391: Collect spillage	[1]

## Experimental Workflow for Disposal

The logical flow for the proper disposal of **(S)-JQ-35** is illustrated in the diagram below. This workflow outlines the decision-making process from the point of waste generation to its final, safe disposal.



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Caption: Workflow for the safe disposal of **(S)-JQ-35** waste.

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## References

- 1. JQ-35-(S)|1349719-98-7|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of (S)-JQ-35: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608253#s-jq-35-proper-disposal-procedures]

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